

UCSF924 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: UCSF924

Cat. No.: B2772362

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **UCSF924**, a potent and selective dopamine D4 receptor (DRD4) partial agonist. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **UCSF924**?

A1: Solid **UCSF924** should be stored at -20°C.

Q2: How should I prepare and store **UCSF924** stock solutions?

A2: **UCSF924** is soluble in DMSO.^[1] For long-term storage, it is recommended to prepare a concentrated stock solution in DMSO, aliquot it into single-use vials to minimize freeze-thaw cycles, and store it at -80°C for up to six months or at -20°C for up to one month.^{[2][3]} When preparing the solution, warming the tube at 37°C and using an ultrasonic bath can aid in achieving higher solubility.^[1]

Q3: Can I store **UCSF924** solutions at room temperature or 4°C?

A3: There is no publicly available data on the short-term or long-term stability of **UCSF924** solutions at room temperature or 4°C. To ensure the integrity of the compound, it is strongly

advised to follow the recommended storage conditions of -20°C or -80°C for stock solutions.

Q4: I observed precipitation in my **UCSF924** stock solution after thawing. What should I do?

A4: If you observe precipitation, you can warm the solution at 37°C and sonicate it to aid in redissolution.[1] To prevent precipitation, ensure the initial stock solution is fully dissolved and consider preparing aliquots at a slightly lower concentration if the issue persists.

Q5: How is **UCSF924** shipped?

A5: **UCSF924** is typically shipped at room temperature, with the option of blue ice upon request. Evaluation sample solutions are shipped with blue ice.

Data Presentation

Table 1: Recommended Storage Conditions for **UCSF924**

Form	Storage Temperature	Recommended Duration
Solid	-20°C	Not specified
Stock Solution	-20°C	Up to 1 month
Stock Solution	-80°C	Up to 6 months

Table 2: Solubility of **UCSF924**

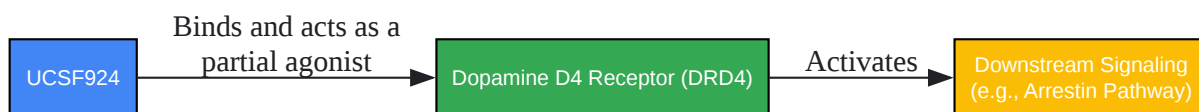
Solvent	Concentration	Notes
DMSO	50 mg/mL (155.09 mM)	Requires sonication to fully dissolve.
In-vivo Solvents	See MedchemExpress protocols for various solvent systems.	Protocols available for formulations with PEG300, Tween-80, SBE-β-CD, and Corn Oil.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **UCSF924** Stock Solution in DMSO

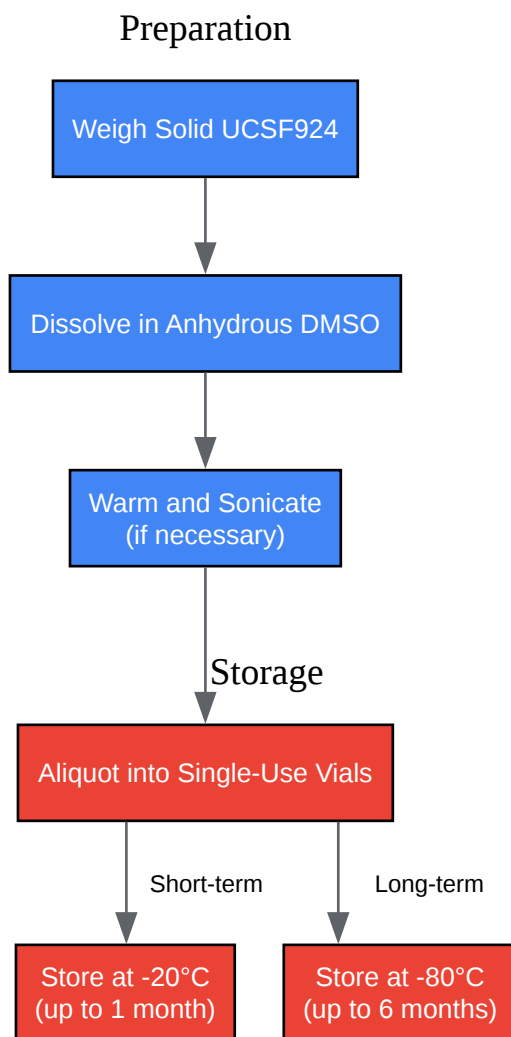
- Materials:
 - **UCSF924** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or cryovials
 - Calibrated scale
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 1. Allow the vial of solid **UCSF924** to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **UCSF924**. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 322.4 g/mol), weigh out 0.3224 mg of **UCSF924**.
 3. Add the appropriate volume of anhydrous DMSO to the solid **UCSF924**.
 4. Vortex the solution vigorously.
 5. If the compound is not fully dissolved, place the tube in an ultrasonic bath for short intervals until the solution is clear. Gentle warming to 37°C can also be applied.
 6. Once fully dissolved, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
 7. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Mandatory Visualizations



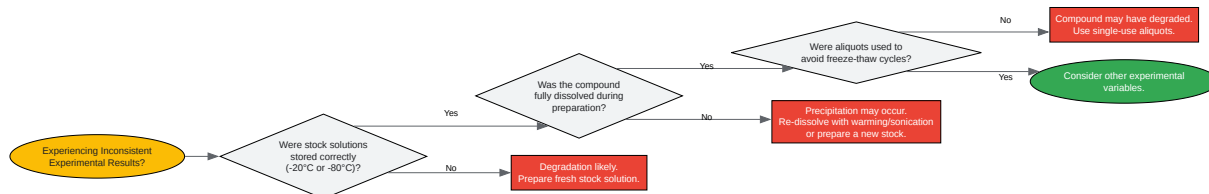
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Caption: Mechanism of action of **UCSF924** as a DRD4 partial agonist.



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Caption: Experimental workflow for preparing and storing **UCSF924** stock solutions.



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Caption: Troubleshooting guide for **UCSF924** stability-related issues.

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References

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